

Essential Safety and Logistical Information for Handling Opromazine Hydrochloride

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Compound of Interest

Compound Name: Opromazine hydrochloride

Cat. No.: B1265178

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Disclaimer: No specific Safety Data Sheet (SDS) for **Opromazine Hydrochloride** was found. The following information is synthesized from the SDS of closely related phenothiazine compounds, Promazine Hydrochloride and Chlorpromazine Hydrochloride, and should be used as a guideline. Researchers are advised to handle **Opromazine Hydrochloride** with the same precautions as these related compounds and to seek further information if available.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **Opromazine Hydrochloride**. It offers procedural, step-by-step guidance to ensure safe operational handling and disposal.

Quantitative Data Summary

The following table summarizes key quantitative data for compounds related to **Opromazine Hydrochloride**. This information is critical for risk assessment and the implementation of appropriate safety measures.

Parameter	Value	Compound
Acute Toxicity, Oral (LD50)	225 mg/kg (Rat)	Chlorpromazine Hydrochloride
GHS Hazard Statements	H301: Toxic if swallowed H302: Harmful if swallowed H317: May cause an allergic skin reaction H330: Fatal if inhaled H411: Toxic to aquatic life with long lasting effects	Promazine & Chlorpromazine Hydrochloride
Storage Temperature	15-30°C	Chlorpromazine Hydrochloride

Operational Plan for Handling Opromazine Hydrochloride

This section outlines a step-by-step operational plan for the safe handling of **Opromazine Hydrochloride** from receipt to disposal.

1. Receiving and Unpacking:

- Inspect the package for any signs of damage or leaks upon arrival.
- Wear appropriate Personal Protective Equipment (PPE), including double gloves, a lab coat, and safety glasses, before opening the package.
- If there is any sign of a spill, follow the emergency spill procedures outlined below.
- Verify the container is clearly labeled and tightly sealed.[\[1\]](#)

2. Storage:

- Store **Opromazine Hydrochloride** in its original, tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Keep it away from incompatible materials and foodstuffs.[\[1\]](#)[\[2\]](#)
- The storage area should be secure and accessible only to authorized personnel.

3. Handling and Weighing:

- All handling of **Opromazine Hydrochloride** powder should be conducted in a designated area, preferably within a chemical fume hood or a ventilated enclosure, to avoid dust formation and inhalation.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Wear the full complement of PPE: double gloves, a disposable gown with tight-fitting cuffs, safety goggles or a face shield, and respiratory protection (e.g., an N95 or higher-rated respirator).[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Use dedicated, clean equipment for weighing and handling.
- Avoid all personal contact with the substance, including inhalation and skin contact.[\[1\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[4\]](#)

4. Disposal:

- Dispose of **Opromazine Hydrochloride** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[3\]](#)
- Contaminated PPE, such as gloves and gowns, should be carefully removed to avoid skin contact and disposed of in a designated hazardous waste container immediately after use.[\[3\]](#)
- Do not allow the product to enter drains or the environment.[\[3\]](#)[\[6\]](#)

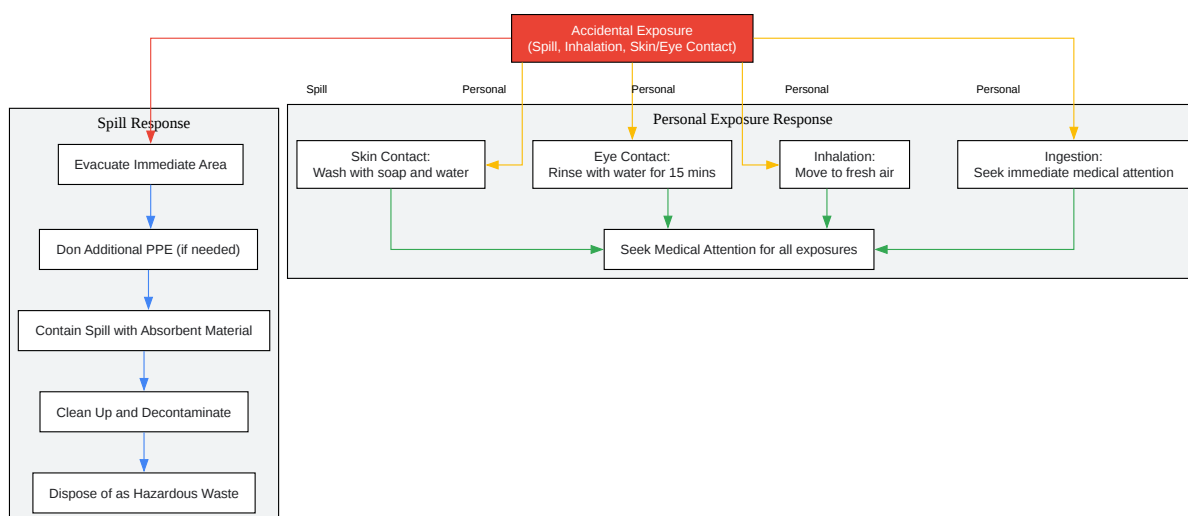
Mandatory Visualizations

The following diagrams illustrate the standard operating procedure for handling **Opromazine Hydrochloride** and the emergency response protocol.



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Caption: Operational Workflow for Handling **Opromazine Hydrochloride**.



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Caption: Emergency Response for Accidental Exposure.

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